

Technical Support Guide: Recrystallization of Methyl 4-bromo-3-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 4-bromo-3-hydroxybenzoate

Cat. No.: B121415

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical resource for the purification of **Methyl 4-bromo-3-hydroxybenzoate** via recrystallization. As a critical building block in the synthesis of selective inhibitors and other complex molecules, achieving high purity of this intermediate is paramount for reliable and reproducible downstream applications[1][2]. This document moves beyond a simple protocol, offering in-depth explanations, troubleshooting for common experimental hurdles, and a framework for logical problem-solving.

Section 1: Physicochemical Properties & Strategic Considerations

Understanding the fundamental properties of **Methyl 4-bromo-3-hydroxybenzoate** is the cornerstone of developing a successful purification strategy. The compound's structure, featuring a polar hydroxyl group, an ester, and a halogenated aromatic ring, dictates its solubility behavior.

Table 1: Key Physicochemical Data for **Methyl 4-bromo-3-hydroxybenzoate**

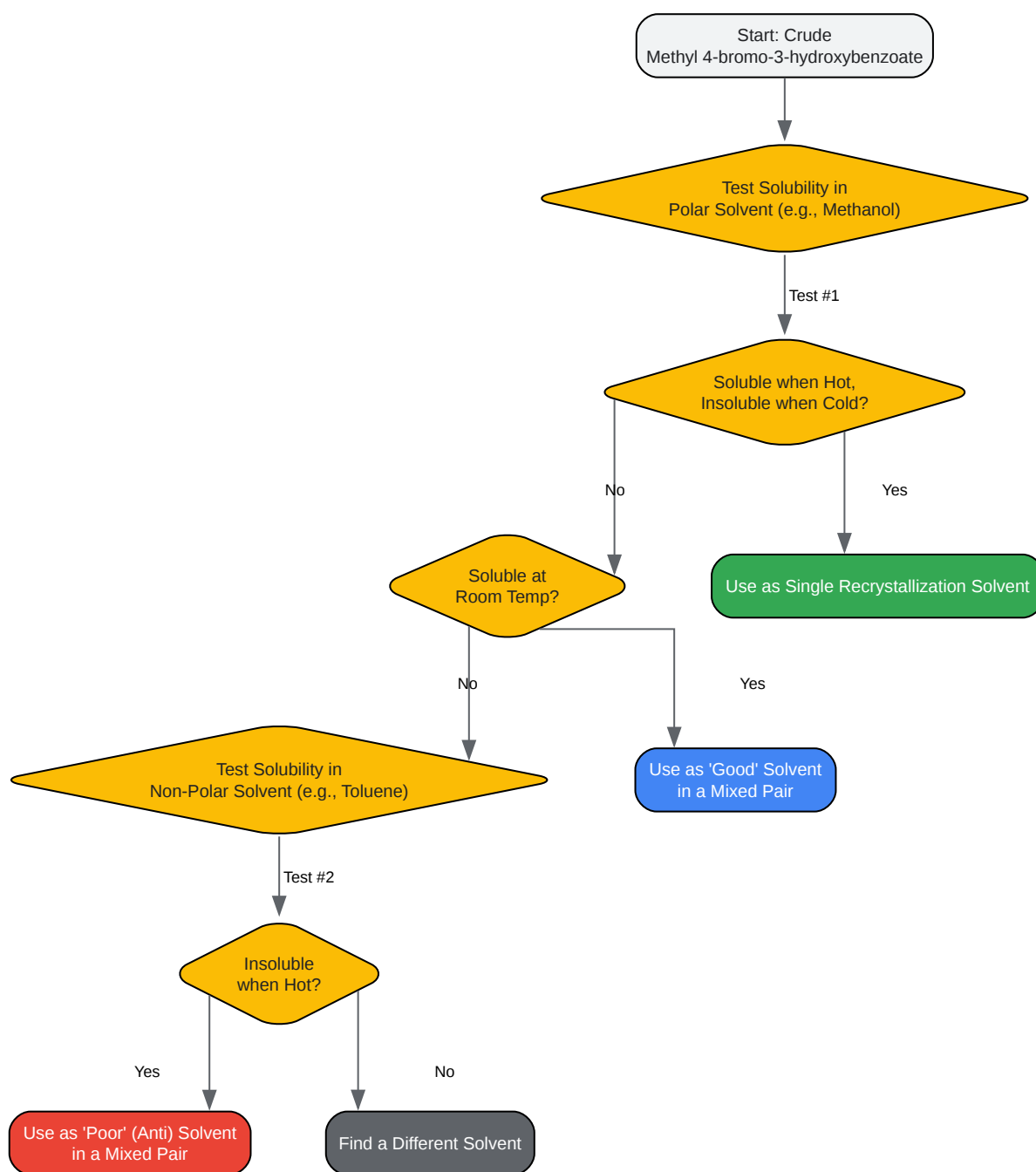
Property	Value	Source(s)
CAS Number	106291-80-9	[1][3][4][5]
Molecular Formula	C ₈ H ₇ BrO ₃	[1][4]
Molecular Weight	231.05 g/mol	[1][4]
Appearance	White to off-white crystalline powder	[3][4][5]
Melting Point	121-125 °C	[1][3][4][5]

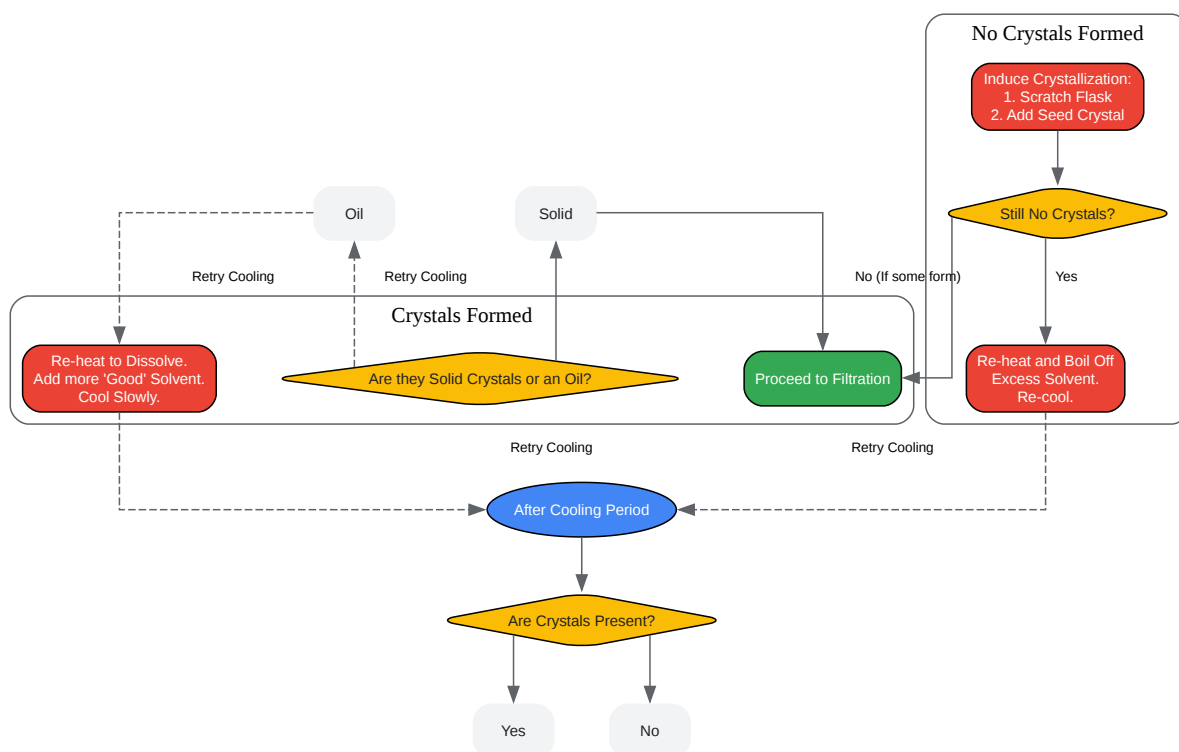
| Known Solvents | Soluble in Methanol, Chloroform, Dichloromethane |[1][3] |

The key to recrystallization is identifying a solvent or solvent system in which the target compound is highly soluble at elevated temperatures but sparingly soluble at lower temperatures[6]. This differential solubility allows for the separation of the desired compound from impurities that remain dissolved in the cold solvent (mother liquor) or are insoluble in the hot solvent.

Section 2: Solvent Selection Strategy

The choice of solvent is the most critical variable in recrystallization[7]. For **Methyl 4-bromo-3-hydroxybenzoate**, its moderate polarity suggests that a single solvent may not be ideal. It is often too soluble in polar solvents like methanol even at room temperature (leading to poor recovery) and poorly soluble in non-polar solvents like hexanes. Therefore, a mixed-solvent system is highly recommended. A common and effective approach for phenolic compounds is an alcohol/water system (e.g., Methanol/Water or Ethanol/Water).





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com